

Application Notes and Protocols for diSulfo-Cy3 Alkyne in Flow Cytometry

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Compound of Interest

Compound Name: *diSulfo-Cy3 alkyne*

Cat. No.: *B12279279*

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Abstract

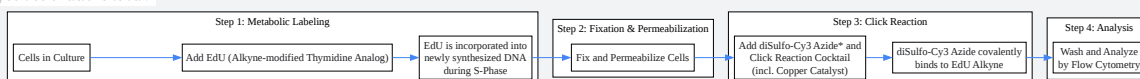
diSulfo-Cy3 alkyne is a water-soluble, bright orange-fluorescent dye ideally suited for bioorthogonal labeling of azide-modified biomolecules in aqueous environments.[1][2] Its primary application in flow cytometry is the detection of cellular proliferation through the "click" reaction with 5-ethynyl-2'-deoxyuridine (EdU), a nucleoside analog incorporated into newly synthesized DNA.[3] This method offers a superior alternative to the traditional BrdU assay by eliminating the need for harsh DNA denaturation, thus preserving cell morphology and epitope integrity for multiparametric analysis.[4] These notes provide detailed protocols for cell proliferation assays using **diSulfo-Cy3 alkyne**, alongside data presentation, troubleshooting, and pathway context.

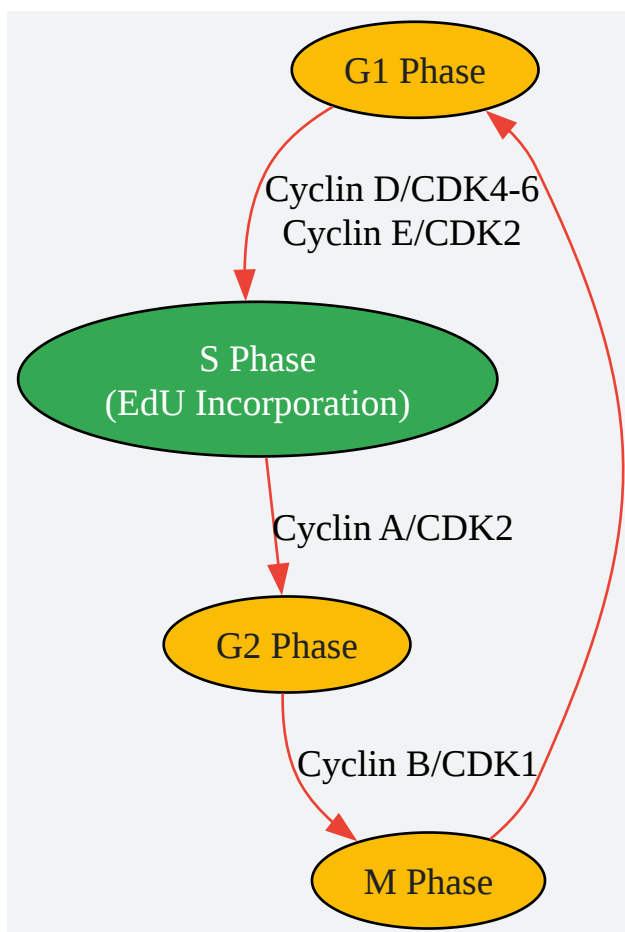
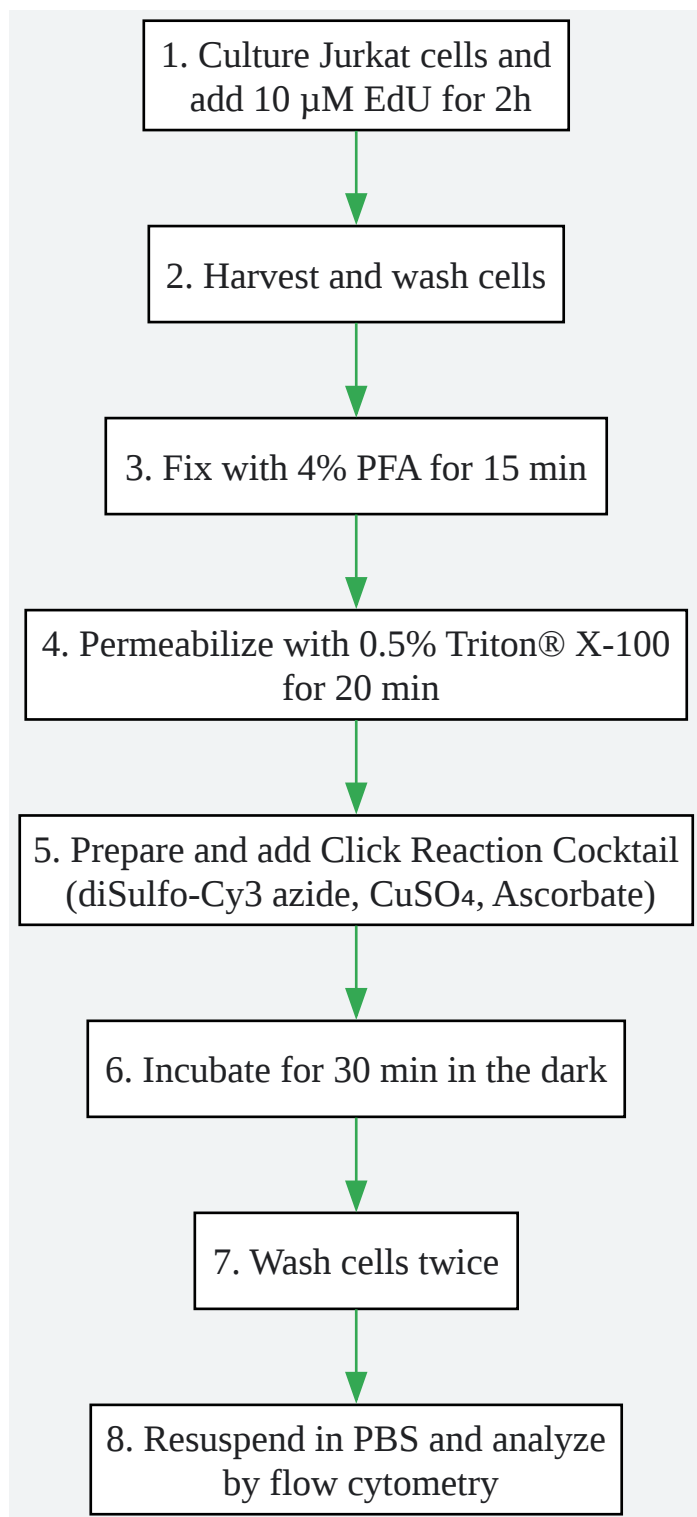
Principle of Action: Click Chemistry

The core technology is the copper(I)-catalyzed alkyne-azide cycloaddition (CuAAC), a highly specific and efficient click chemistry reaction.[5][6] The workflow involves two main steps:

- **Metabolic Labeling:** Cells are incubated with an azide- or alkyne-modified substrate. For proliferation assays, this is typically EdU, which contains an alkyne group and is incorporated into DNA during the S-phase of the cell cycle.[\[7\]](#)
- **Fluorescent Detection:** After fixation and permeabilization, the incorporated alkyne is detected by the covalent ligation of an azide-containing fluorescent dye. In the context of this document, we describe the use of **diSulfo-Cy3 alkyne** to detect azide-modified biomolecules. The principle remains the same for EdU assays, where an azide-modified Cy3 would be used.

*While the topic is diSulfo-Cy3 Alkyne, for EdU assays, an azide-modified Cy3 is used. The principle of the click reaction is identical.





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